

Application Notes and Protocols for SIRT5 Immunoprecipitation

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Compound of Interest

Compound Name: *SIRT5 inhibitor*

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Sirtuin 5 (SIRT5) is a crucial NAD⁺-dependent deacylase primarily located in the mitochondria. [1][2][3] It plays a significant role in regulating cellular metabolism by removing succinyl, malonyl, and glutaryl groups from lysine residues on target proteins. [3][4][5][6] This enzymatic activity modulates key metabolic pathways, including the urea cycle, fatty acid oxidation, and glycolysis. [1][3][7][8] The study of SIRT5 protein interactions through techniques like immunoprecipitation (IP) is vital for understanding its role in metabolic disorders and developing potential therapeutic interventions. [9]

This document provides detailed protocols for the immunoprecipitation of endogenous and tagged SIRT5, along with data presentation guidelines and visual workflows to assist researchers in their investigations.

Data Presentation: SIRT5 Interacting Proteins and Substrates

Quantitative proteomics following immunoprecipitation is a powerful method to identify SIRT5 substrates and interacting partners. The data can be presented in tables to clearly summarize the findings.

Table 1: SIRT5-Regulated Malonylated Proteins in Mouse Liver

This table showcases a selection of proteins identified with significantly increased malonylation in SIRT5 knockout (Sirt5^{-/-}) mice, suggesting they are targets of SIRT5's demalonylase activity. [8]

Protein	Gene Symbol	Fold Change (Sirt5 ^{-/-} / WT)	Function
Glyceraldehyde-3-phosphate dehydrogenase	GAPDH	>1.5	Glycolysis
Aldolase B	ALDOB	>1.5	Glycolysis
Pyruvate kinase	PKM	>1.5	Glycolysis
Enolase 1	ENO1	>1.5	Glycolysis
Carbamoyl-phosphate synthase 1	CPS1	>1.5	Urea Cycle
Ornithine transcarbamylase	OTC	>1.5	Urea Cycle
Argininosuccinate synthase	ASS1	>1.5	Urea Cycle

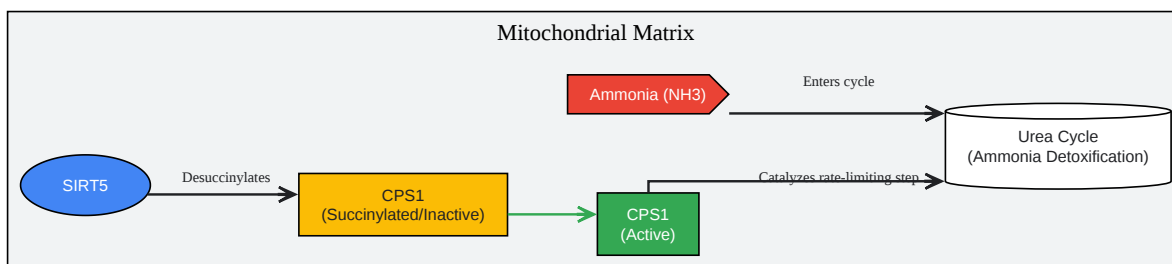
Table 2: Commercially Available Antibodies for SIRT5 Immunoprecipitation

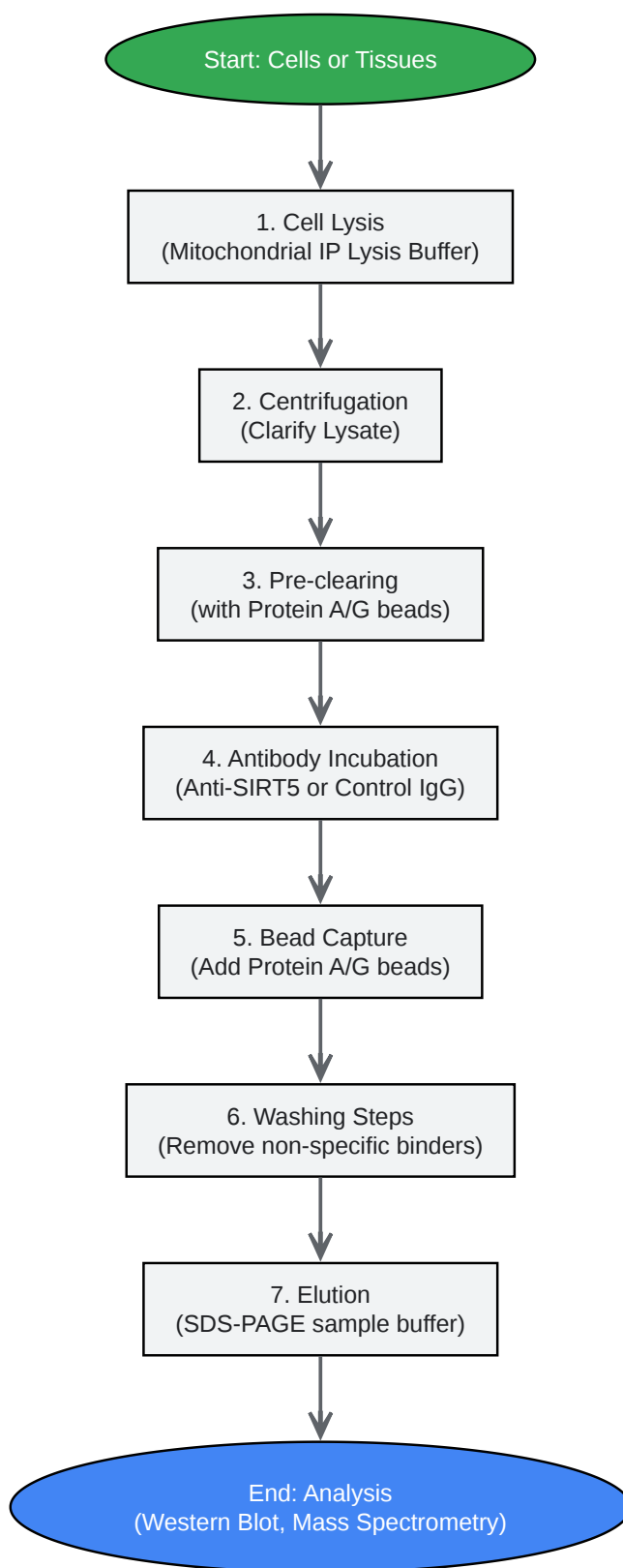
Selecting a validated antibody is critical for successful immunoprecipitation.

Provider	Antibody Name/Clone	Type	Recommended Dilution for IP
Abcam	Anti-SIRT5 antibody [EPR23787-116]	Rabbit Monoclonal	1/30 dilution (e.g., 2 µg in 0.35 mg of lysate)
Proteintech	SIRT5 antibody (15122-1-AP)	Rabbit Polyclonal	4 µg in 6000 µg of lysate[10]
Santa Cruz Biotechnology	SIRT5 Antibody (G-2)	Mouse Monoclonal	Not specified, available conjugated to agarose for IP[11]
Cell Signaling Technology	SirT5 (D8C3) Rabbit mAb #8782	Rabbit Monoclonal	Recommended dilution available on product datasheet[12]

Signaling Pathway: SIRT5 Regulation of the Urea Cycle

SIRT5 is a key regulator of the urea cycle, a vital metabolic pathway for detoxifying ammonia. It achieves this by deacylating and activating carbamoyl phosphate synthetase 1 (CPS1), the rate-limiting enzyme in this pathway.[4][12]





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